

Tetrafluorosuccinyl chloride molecular structure and weight

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Compound of Interest

Compound Name: *Tetrafluorosuccinyl chloride*

Cat. No.: *B1294286*

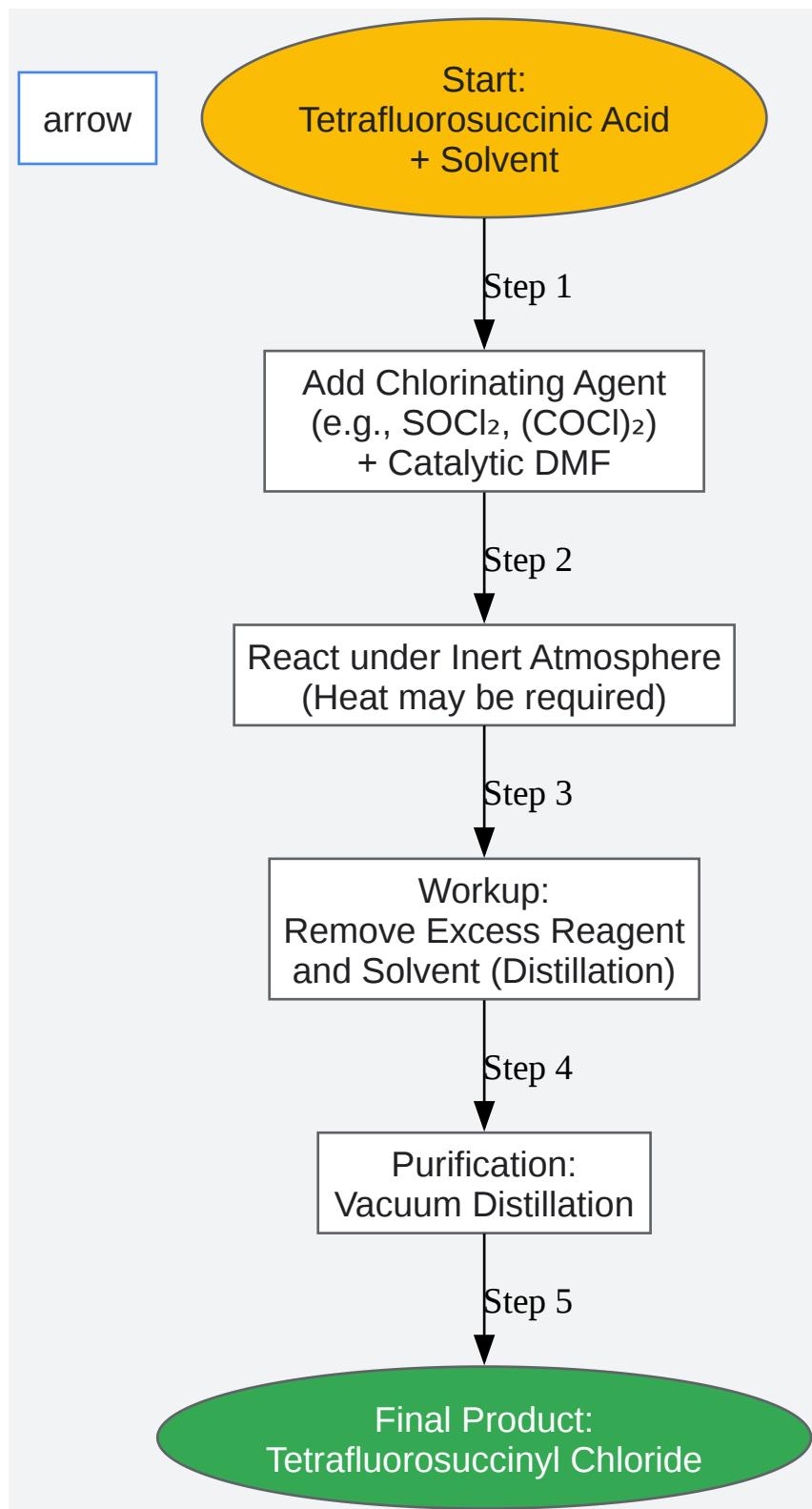
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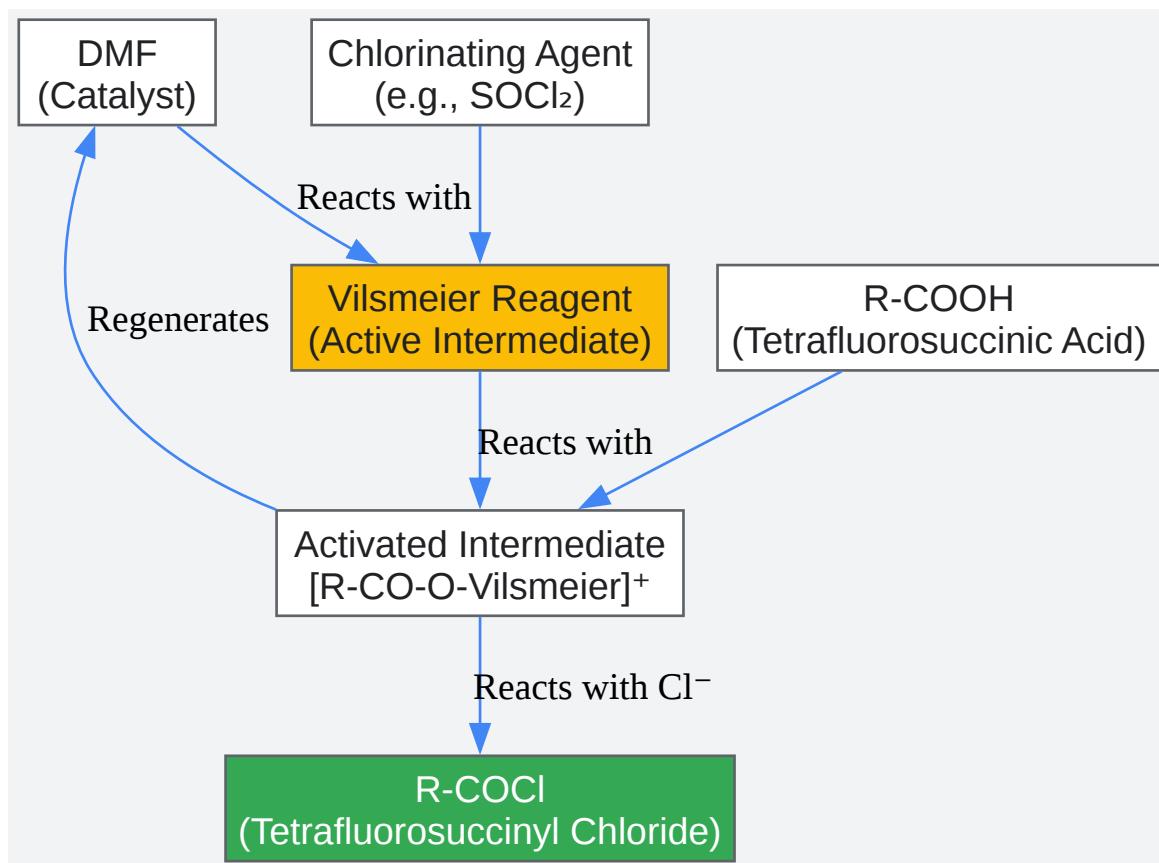
Molecular Structure and Properties

Tetrafluorosuccinyl chloride, with the CAS number 356-15-0, is a diacyl chloride derivative of tetrafluorosuccinic acid.^{[1][2][3]} Its chemical structure consists of a four-carbon butane chain with two carbonyl chloride groups at positions 1 and 4, and fluorine atoms substituting the hydrogen atoms at positions 2 and 3. The IUPAC name for this compound is 2,2,3,3-tetrafluorobutanediyl dichloride.^[4]

The presence of highly electronegative fluorine atoms significantly influences the chemical reactivity of the acyl chloride groups, making it a valuable reagent in organic synthesis, particularly for the introduction of fluorinated moieties.

Molecular Structure Diagram



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References

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- 4. Tetrafluorosuccinyl chloride | C4Cl2F4O2 | CID 78983 - PubChem [pubchem.ncbi.nlm.nih.gov]
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